

An In-depth Technical Guide to the Chemical Compound GODIC

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Compound of Interest

Compound Name: GODIC

Cat. No.: B6299700

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For the attention of: Researchers, scientists, and drug development professionals.

This document provides a comprehensive overview of the available technical data for the chemical compound identified as **GODIC**. Despite a thorough search of scientific literature and chemical databases, no specific biological studies, experimental protocols, or established signaling pathways associated with **GODIC** have been identified in the public domain. The information presented herein is based on the chemical data available from public repositories.

Chemical Structure and Properties of GODIC

GODIC is a chemical entity with the systematic IUPAC name (2S)-2-amino-6-[[2-[[[(4S)-4-amino-4-carboxybutyl]amino]-1,4-dihydroimidazol-5-ylidene]amino]hexanoic acid. Its molecular formula is C₁₄H₂₆N₆O₄.^[1]

Table 1: Physicochemical Properties of **GODIC**

Property	Value	Source
Molecular Weight	342.39 g/mol	PubChem
Molecular Formula	C14H26N6O4	PubChem
IUPAC Name	(2S)-2-amino-6-[[2-[[[(4S)-4-amino-4-carboxybutyl]amino]-1,4-dihydroimidazol-5-ylidene]amino]hexanoic acid	PubChem
CAS Number	252663-58-4	PubChem
Computed XLogP3	-6.3	PubChem
Hydrogen Bond Donor Count	6	PubChem
Hydrogen Bond Acceptor Count	8	PubChem
Rotatable Bond Count	10	PubChem
Exact Mass	342.20155333 Da	PubChem
Monoisotopic Mass	342.20155333 Da	PubChem
Topological Polar Surface Area	175 Å ²	PubChem
Heavy Atom Count	24	PubChem
Complexity	494	PubChem

Experimental Data

As of the date of this report, no specific experimental protocols or biological studies involving **GODIC** have been found in the reviewed scientific literature. The CAS number 252663-58-4 is listed in some chemical supplier catalogs, suggesting it may be available for research purposes. However, its biological activity, mechanism of action, and potential signaling pathways remain uncharacterized.

Hypothetical Experimental Workflow

In the absence of specific experimental data for **GODIC**, a generic workflow for the initial characterization of a novel compound's biological activity is presented below. This diagram illustrates a logical progression from in vitro screening to in vivo studies.

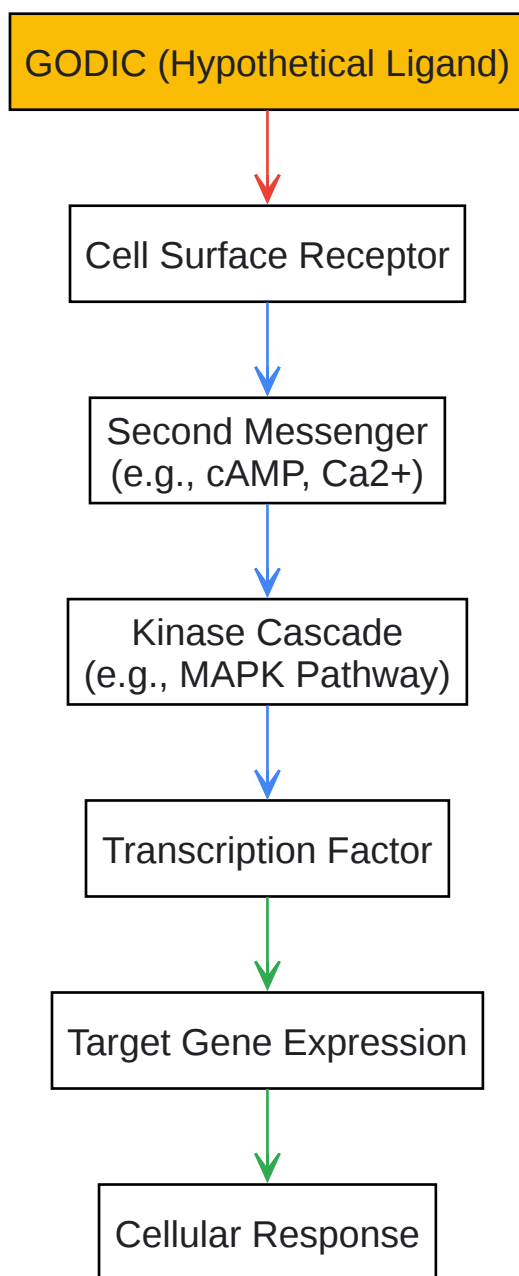


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A generic experimental workflow for compound characterization.

Hypothetical Signaling Pathway Analysis

Should **GODIC** be found to have biological activity, a subsequent step would be to elucidate the signaling pathway(s) it modulates. A generalized representation of a signal transduction cascade is provided below.



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A generalized signal transduction pathway.

Conclusion

While the chemical structure and computed physicochemical properties of **GODIC** are known, its biological function remains to be elucidated. The provided diagrams offer a template for the potential experimental investigation and pathway analysis that would be necessary to characterize this compound. Further research is required to determine if **GODIC** has any

biological activity and to subsequently identify its mechanism of action and associated signaling pathways.

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References

- 1. researchgate.net [researchgate.net]
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